

Application Note: HPLC Analysis of N-(4-(1-Cyanoethyl)phenyl)acetamide

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Compound of Interest

Compound Name: N-(4-(1-Cyanoethyl)phenyl)acetamide

Cat. No.: B1626812

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Introduction

N-(4-(1-Cyanoethyl)phenyl)acetamide is an organic compound of interest in pharmaceutical and chemical research. A reliable and accurate analytical method is crucial for its quantification in various sample matrices. This application note presents a proposed High-Performance Liquid Chromatography (HPLC) method for the determination of **N-(4-(1-Cyanoethyl)phenyl)acetamide**. The described protocol is designed for researchers, scientists, and drug development professionals requiring a robust analytical procedure for this compound.

Quantitative Data Summary

The following table summarizes the expected quantitative data for the HPLC analysis of **N-(4-(1-Cyanoethyl)phenyl)acetamide** under the specified conditions. This data is illustrative and may vary based on the specific instrument and laboratory conditions.

Parameter	Value
Retention Time (tR)	Approximately 4.5 min
Linearity (r ²)	> 0.999
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantitation (LOQ)	0.15 µg/mL
Precision (%RSD)	< 2%
Accuracy (%Recovery)	98 - 102%

Experimental Protocol

This protocol outlines the steps for the HPLC analysis of **N-(4-(1-Cyanoethyl)phenyl)acetamide**.

1. Materials and Reagents

- **N-(4-(1-Cyanoethyl)phenyl)acetamide** reference standard
- HPLC grade acetonitrile
- HPLC grade water
- Formic acid (analytical grade)
- Methanol (for sample preparation)

2. Instrumentation

- HPLC system equipped with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Analytical balance
- Volumetric flasks and pipettes

- Syringe filters (0.45 μ m)

3. Chromatographic Conditions

- Mobile Phase: Acetonitrile and water with 0.1% formic acid (50:50, v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L

4. Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N-(4-(1-Cyanoethyl)phenyl)acetamide** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.1 μ g/mL to 50 μ g/mL.

5. Sample Preparation

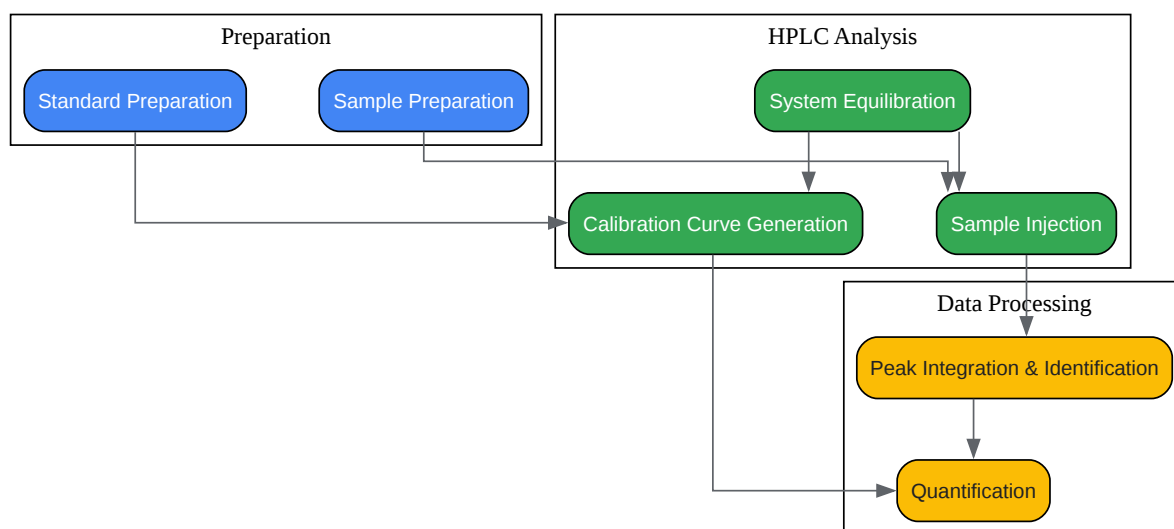
- Dissolve the sample containing **N-(4-(1-Cyanoethyl)phenyl)acetamide** in methanol.
- Dilute the sample with the mobile phase to a concentration within the calibration range.
- Filter the final solution through a 0.45 μ m syringe filter before injection.

6. Analysis

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions to construct a calibration curve.
- Inject the prepared sample solutions.

- Identify and quantify the **N-(4-(1-Cyanoethyl)phenyl)acetamide** peak in the sample chromatogram based on the retention time of the standard.

Experimental Workflow

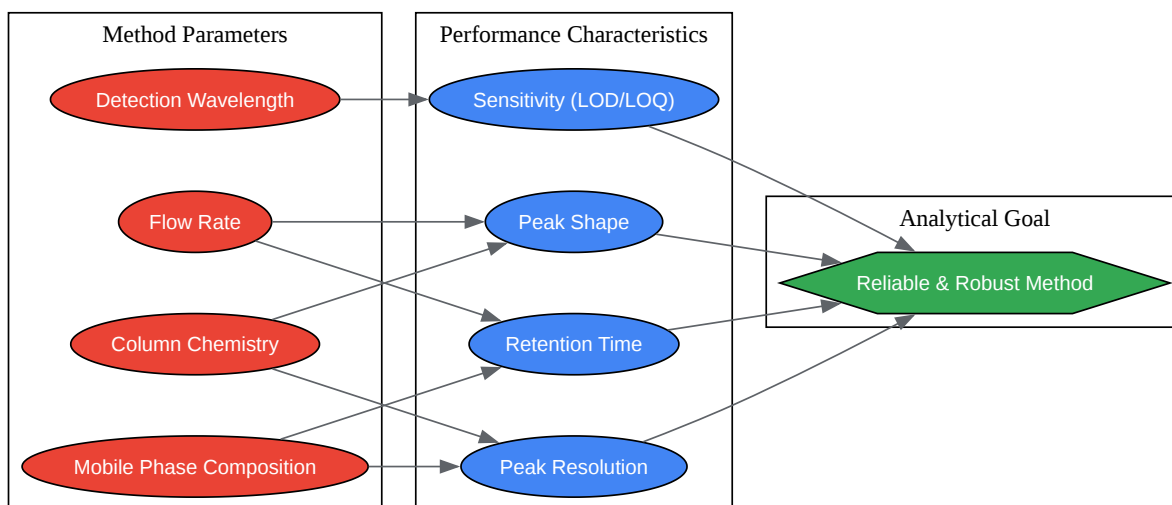


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Caption: Workflow for the HPLC analysis of **N-(4-(1-Cyanoethyl)phenyl)acetamide**.

Signaling Pathway/Logical Relationship

The following diagram illustrates the logical relationship between the analytical parameters and the desired outcome of a reliable HPLC method.



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Caption: Logical relationship of HPLC parameters for method development.

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